

Essential Safety and Operational Guide for 2-Amino-3-chloropyridine

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Compound of Interest

Compound Name: 2-Amino-3-chloropyridine

Cat. No.: B188170

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This guide provides critical safety, handling, and disposal information for laboratory professionals working with **2-Amino-3-chloropyridine**. Adherence to these procedures is essential for ensuring a safe laboratory environment and minimizing risks.

Chemical Identifier and Hazard Information

Identifier	Value
CAS Number	39620-04-7
Molecular Formula	C5H5CIN2
Molecular Weight	128.56 g/mol [1]
GHS Hazard Statements	H302: Harmful if swallowed [1] [2] H315: Causes skin irritation [1] [2] H319: Causes serious eye irritation [1] [2]
Signal Word	Warning [2]

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **2-Amino-3-chloropyridine**. The following PPE should be used to prevent exposure.

Protection Type	Recommended Equipment
Eye and Face Protection	Chemical safety goggles or a face shield. [2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dust is generated, a NIOSH-approved respirator may be necessary.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2-Amino-3-chloropyridine** is crucial for safety and experimental success.

1. Preparation and Engineering Controls:

- Ensure a chemical fume hood is operational and available.
- Verify that an eyewash station and safety shower are accessible.[\[3\]](#)[\[4\]](#)
- Prepare all necessary equipment and reagents before handling the chemical.
- Keep the container tightly closed when not in use.[\[2\]](#)

2. Handling the Chemical:

- Work exclusively within a chemical fume hood to avoid inhalation of dust or vapors.
- Wear the appropriate PPE as specified in the table above.
- Avoid direct contact with skin, eyes, and clothing.[\[2\]](#)
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)
- Weigh and transfer the solid chemical carefully to minimize dust generation.

3. In Case of Exposure:

- If Inhaled: Move the individual to fresh air. Seek medical attention if breathing becomes difficult.[2]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.[2]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[2][5]

Disposal Plan

Proper disposal of **2-Amino-3-chloropyridine** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Collect all waste containing **2-Amino-3-chloropyridine**, including unused product, contaminated consumables (e.g., gloves, weighing paper), and empty containers, in a designated and clearly labeled hazardous waste container.

2. Disposal Method:

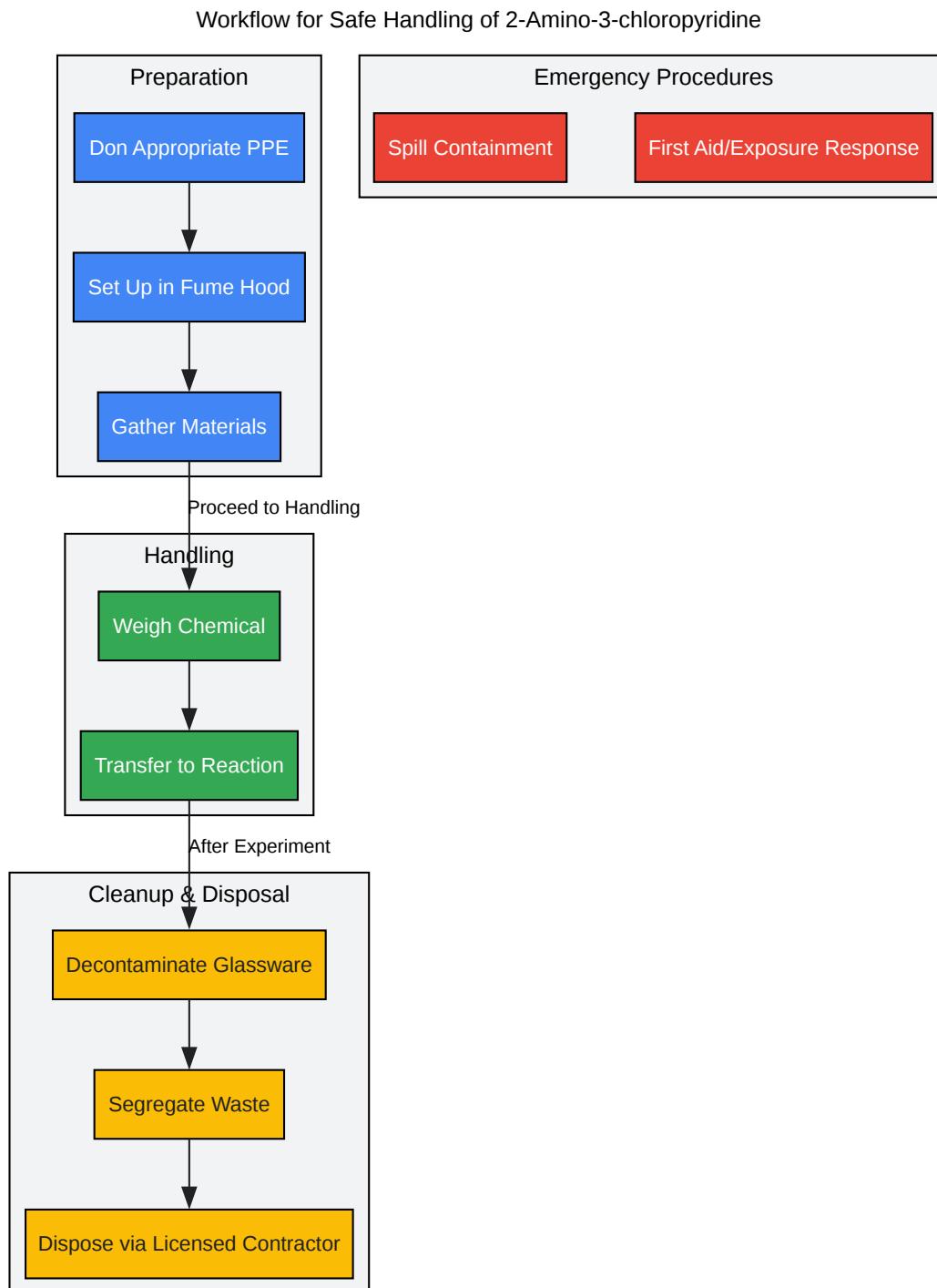
- Dispose of the chemical waste through a licensed waste disposal company.[2]
- Do not dispose of down the drain or in regular trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.[2]

3. Container Decontamination:

- Triple rinse empty containers with a suitable solvent. The rinsate should be collected as hazardous waste.

- Puncture the container to prevent reuse before disposal.

Experimental Workflow for Handling 2-Amino-3-chloropyridine

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Caption: A flowchart illustrating the key stages of safely handling **2-Amino-3-chloropyridine**.

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References

- 1. 2-Amino-3-chloropyridine | C5H5CIN2 | CID 693267 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. tcichemicals.com [tcichemicals.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. chemicalbook.com [chemicalbook.com]
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